

# Long-term stability of ER-27319 maleate in solution

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## Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B10768320

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## Technical Support Center: ER-27319 Maleate

This technical support center provides guidance on the long-term stability of **ER-27319 maleate** in solution. The information is intended for researchers, scientists, and drug development professionals to ensure the proper handling and storage of this compound for reliable experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended method for dissolving **ER-27319 maleate**?

A1: **ER-27319 maleate** is soluble in DMSO up to 100 mM and in water up to 75 mM.<sup>[1][2][3]</sup> For higher concentrations in aqueous solutions, warming the tube to 37°C and using an ultrasonic bath may aid dissolution.<sup>[1]</sup> It is recommended to prepare and use the solution on the same day.<sup>[1]</sup>

Q2: What are the recommended storage conditions for **ER-27319 maleate** powder and stock solutions?

A2:

- Powder: The solid form should be desiccated and stored at +4°C for short-term storage (up to 2 years) or -20°C for long-term storage (up to 3 years).<sup>[2][3][4]</sup>

- Stock Solutions: Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.<sup>[4]</sup> It is generally recommended to prepare fresh solutions for use.<sup>[1]</sup> Before use, allow the vial to warm to room temperature for at least an hour before opening.<sup>[1]</sup>

Q3: Is **ER-27319 maleate** stable under normal laboratory conditions?

A3: **ER-27319 maleate** is generally stable under recommended storage conditions.<sup>[5]</sup><sup>[6]</sup>

However, exposure to heat, moisture, strong acids/alkalis, and strong oxidizing/reducing agents should be avoided as this may lead to degradation.<sup>[5]</sup><sup>[6]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Precipitation in stock solution upon thawing	The concentration may be too high for the solvent at a lower temperature.	Gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. Consider preparing a more dilute stock solution for long-term storage.
Loss of biological activity in experiments	The compound may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution from the powder. Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.
Inconsistent experimental results	This could be due to variability in the concentration of the active compound resulting from degradation.	Perform a stability study under your specific experimental conditions (solvent, temperature, pH) to determine the usable lifetime of your solutions.

## Long-Term Stability Data (Illustrative Example)

While specific long-term stability data for **ER-27319 maleate** is not extensively published, the following table represents an illustrative example of a stability study conducted over 28 days.

Solvent	Concentration	Storage Temperature	Day 0 (% Purity)	Day 7 (% Purity)	Day 14 (% Purity)	Day 28 (% Purity)
DMSO	10 mM	-20°C	99.8%	99.7%	99.5%	99.2%
DMSO	10 mM	4°C	99.8%	98.5%	97.1%	94.8%
PBS (pH 7.4)	1 mM	-20°C	99.7%	99.6%	99.3%	99.0%
PBS (pH 7.4)	1 mM	4°C	99.7%	97.2%	95.0%	91.5%

Note: This data is for illustrative purposes and should be confirmed by a user-specific stability study.

## Experimental Protocols

### Protocol for Assessing Long-Term Stability of ER-27319 Maleate in Solution

This protocol outlines a method to determine the stability of **ER-27319 maleate** in a chosen solvent over time using High-Performance Liquid Chromatography (HPLC).

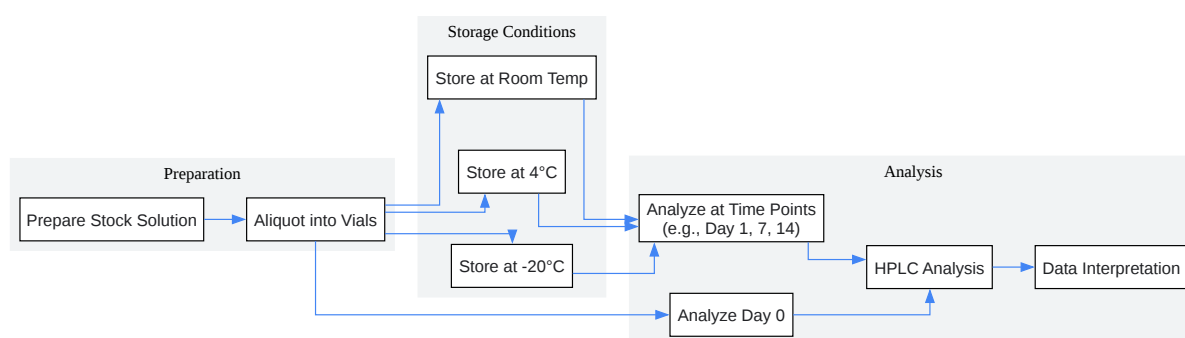
#### 1. Materials:

- **ER-27319 maleate** powder
- HPLC-grade solvent (e.g., DMSO, water, PBS)
- HPLC system with a UV detector
- C18 HPLC column
- Mobile phase (e.g., acetonitrile and phosphate buffer, pH 3)[\[7\]](#)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Autosampler vials

2. Preparation of Stock Solution: a. Accurately weigh a known amount of **ER-27319 maleate** powder. b. Dissolve the powder in the chosen solvent to prepare a stock solution of the desired concentration (e.g., 10 mM). c. Ensure complete dissolution, using sonication if necessary.

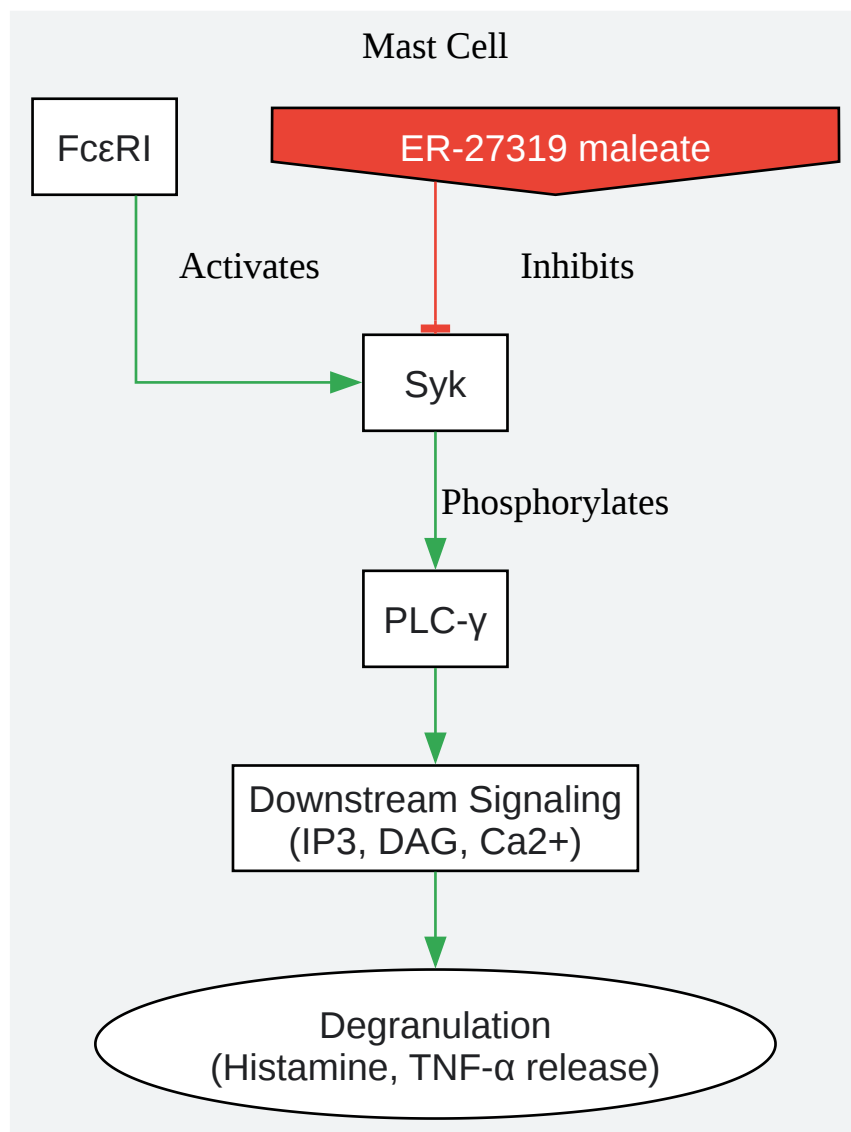
3. Stability Study Setup: a. Aliquot the stock solution into multiple autosampler vials for each storage condition to be tested (e.g., -20°C, 4°C, room temperature). b. Prepare a "Day 0" sample by immediately analyzing a fresh aliquot. c. Store the remaining aliquots at the designated temperatures.
4. HPLC Analysis: a. Set up the HPLC method. A C18 column with a mobile phase of acetonitrile and phosphate buffer (pH 3) at a flow rate of 1 mL/min and detection at 210 nm has been used for a similar maleate compound.[7] Method optimization may be required for **ER-27319 maleate**. b. At specified time points (e.g., Day 1, 3, 7, 14, 28), remove an aliquot from each storage condition. c. Allow the sample to reach room temperature before analysis. d. Inject the sample into the HPLC system. e. Record the chromatogram, noting the peak area of the parent compound and any new peaks that may indicate degradation products.
5. Data Analysis: a. Calculate the percentage of **ER-27319 maleate** remaining at each time point relative to the "Day 0" sample. b. The formula is: % Remaining = (Peak Area at Day X / Peak Area at Day 0) \* 100. c. Plot the percentage remaining versus time for each storage condition to visualize the degradation kinetics.

## Visualizations



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Caption: Experimental workflow for assessing the long-term stability of **ER-27319 maleate**.



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Caption: **ER-27319 maleate** inhibits the Syk kinase signaling pathway in mast cells.

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